

Applications of Nickel-62 in Nuclear Physics Research: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NICKEL-62

Cat. No.: B1143302

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nickel-62 (^{62}Ni) is a stable isotope of nickel of significant interest in nuclear physics research. It is distinguished by having the highest nuclear binding energy per nucleon of any known nuclide, making it the most stable atomic nucleus.[1][2][3] This unique property, along with its nuclear structure, renders ^{62}Ni an invaluable tool for a variety of applications in fundamental and applied nuclear science. These applications range from serving as a benchmark for nuclear models to its use as a target material for producing medical and industrial radioisotopes. This document provides detailed application notes and experimental protocols for the use of ^{62}Ni in nuclear physics research.

Key Nuclear Properties of Nickel-62

A comprehensive understanding of the nuclear properties of ^{62}Ni is essential for its application in research. Key quantitative data are summarized in the table below.

Property	Value	Unit	Reference
Atomic Number (Z)	28	-	[1]
Neutron Number (N)	34	-	[1]
Isotopic Mass	61.9283488	u	[1]
Natural Abundance	3.634	%	[2]
Binding Energy per Nucleon	8.795	MeV	[1]
Total Binding Energy	545.259	MeV	[1]
Nuclear Spin	0+	-	[1]

Applications in Nuclear Physics Research

Validation of Nuclear Models

Due to its exceptional stability, ^{62}Ni serves as a crucial benchmark for testing and refining theoretical models of nuclear structure.[1]

- **Semi-Empirical Mass Formula (SEMF):** The precisely measured binding energy of ^{62}Ni is a key data point for calibrating the parameters of the SEMF, particularly the volume and surface energy terms. Discrepancies between theoretical predictions and the experimental value for ^{62}Ni can highlight the need for refinements to the model, such as the inclusion of shell effects.[1]
- **Nuclear Shell Model:** The structure of ^{62}Ni , with its filled proton shell ($Z=28$), provides an excellent case for shell model calculations. By comparing the calculated energy levels and transition probabilities with experimental data obtained from studies on ^{62}Ni , physicists can validate the effective nucleon-nucleon interactions used in these models.[4]

Neutron Capture and Nucleosynthesis Studies

The neutron capture cross-section of ^{62}Ni is of paramount importance in the study of stellar nucleosynthesis, particularly the slow neutron-capture process (s-process). The s-process is responsible for the formation of approximately half of the elements heavier than iron.[3]

- The $^{62}\text{Ni}(n,\gamma)^{63}\text{Ni}$ Reaction: This reaction is a key step in the s-process pathway. The rate of this reaction, determined by its cross-section, influences the abundance of heavier isotopes. [5] Accurate measurements of the ^{62}Ni neutron capture cross-section are therefore essential for validating models of stellar evolution and element formation.

The following table summarizes experimentally determined Maxwellian-Averaged Cross Sections (MACS) for the $^{62}\text{Ni}(n,\gamma)^{63}\text{Ni}$ reaction at various stellar temperatures.

Stellar Temperature (kT)	MACS	Unit	Reference
25 keV	31.5 ± 3.3	mb	[6]
30 keV	25.8 ± 2.6	mb	[6]
30 keV	37.2 ± 3.2	mb	[7]

A more comprehensive set of neutron capture cross-section data from the JENDL-4.0 library is presented below.

Reaction	0.0253-eV Cross Section	Maxwellian Average	Resonance Integral	14-MeV Cross Section	Fission Spectrum Average	Unit	Reference
(n,total)	23.79	25.03	-	2.760	3.672	b	[8]
(n,elastic)	9.583	10.82	-	1.276	3.088	b	[8]
(n,inelastic)	-	-	-	635.1	580.5	mb	[8]
(n,2n)	-	-	-	808.2	204.1	μb	[8]
(n,γ)	14.20	14.21	6.892	28.95	3.450	b, b, b, μb, mb	[8]
(n,p)	-	-	-	24.02	34.56	mb, μb	[8]
(n,a)	-	-	-	17.30	42.56	mb, μb	[8]

Production of the Radioisotope Nickel-63

Enriched ^{62}Ni is used as a target material for the production of the radioisotope Nickel-63 (^{63}Ni) via neutron capture in a nuclear reactor.[9][10] ^{63}Ni is a pure beta emitter with a long half-life (101.2 years) and is used in various applications, including:

- Electron Capture Detectors (ECDs): Used in gas chromatography for the detection of electrophilic compounds.
- Betavoltaic Devices: As a power source for low-power, long-life applications.
- Tracer Studies: In environmental and biological research.

The production reaction is: $^{62}\text{Ni} + n \rightarrow ^{63}\text{Ni} + \gamma$

Experimental Protocols

Protocol 1: Preparation of an Enriched ^{62}Ni Target by Electrodeposition

This protocol describes the preparation of a thin, uniform ^{62}Ni target on a suitable backing material, a common requirement for nuclear reaction experiments. Electrodeposition is a widely used technique for this purpose.[\[11\]](#)

Materials and Equipment:

- Enriched ^{62}Ni metal or salt (e.g., $^{62}\text{NiSO}_4$)
- High-purity backing foil (e.g., copper, gold, or tantalum)
- Electrodeposition cell
- DC power supply
- Electrolyte solution (e.g., Watts bath: nickel sulfate, nickel chloride, boric acid)[\[11\]](#)
- Deionized water
- Acetone and/or ethanol for cleaning
- Analytical balance
- Alpha particle thickness gauge or other suitable thickness measurement device

Procedure:

- Substrate Preparation:
 - Cut the backing foil to the desired target dimensions.
 - Degrease the backing foil by sonicating in acetone and then ethanol for 10-15 minutes each.
 - Rinse thoroughly with deionized water and dry with a stream of inert gas (e.g., nitrogen or argon).

- Weigh the clean, dry backing foil accurately.
- Electrolyte Preparation:
 - Prepare the electrolyte solution. A typical Watts bath composition is:
 - Nickel Sulfate ($\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$): 240-300 g/L
 - Nickel Chloride ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$): 45-60 g/L
 - Boric Acid (H_3BO_3): 30-40 g/L
 - Dissolve the components in deionized water. If starting with enriched ^{62}Ni metal, it must first be dissolved in an appropriate acid (e.g., nitric acid) and converted to the desired salt.
 - Adjust the pH of the solution to the optimal range for deposition (typically 3.0-4.5).
- Electrodeposition:
 - Assemble the electrodeposition cell with the prepared backing foil as the cathode and a high-purity nickel or platinum foil as the anode.
 - Fill the cell with the ^{62}Ni electrolyte solution.
 - Connect the electrodes to the DC power supply.
 - Apply a constant current density (typically in the range of 1-10 mA/cm²). The optimal current density should be determined empirically to achieve a uniform and adherent deposit.
 - Monitor the deposition process. The deposition time will depend on the desired target thickness and the current density.
 - After the desired deposition time, turn off the power supply and carefully remove the target from the cell.
- Target Finishing and Characterization:
 - Gently rinse the target with deionized water to remove any residual electrolyte.

- Rinse with ethanol and dry carefully.
- Weigh the final target to determine the mass of the deposited ^{62}Ni .
- Measure the thickness and uniformity of the deposited layer using an alpha particle thickness gauge or other appropriate method.

Protocol 2: Measurement of the $^{62}\text{Ni}(n,\gamma)^{63}\text{Ni}$ Cross Section using the Time-of-Flight Technique

This protocol outlines the general methodology for measuring the neutron capture cross-section of ^{62}Ni as a function of neutron energy using the time-of-flight (TOF) technique.[\[12\]](#)[\[13\]](#)

Experimental Setup:

- Pulsed Neutron Source: A facility that produces short bursts of neutrons with a broad energy spectrum (e.g., a spallation neutron source or a linear accelerator with a suitable target).
- Enriched ^{62}Ni Target: Prepared as described in Protocol 1.
- Flight Path: An evacuated tube of a known length (e.g., 185 meters at the n_TOF facility at CERN) that allows neutrons to travel from the source to the target.[\[12\]](#)
- Gamma-ray Detector Array: A set of detectors surrounding the target to detect the prompt gamma-rays emitted from the (n,γ) reaction (e.g., C_6D_6 liquid scintillators or BaF_2 crystals).[\[6\]](#)[\[14\]](#)
- Data Acquisition System: To record the time-of-flight of the neutrons and the energy of the detected gamma-rays.

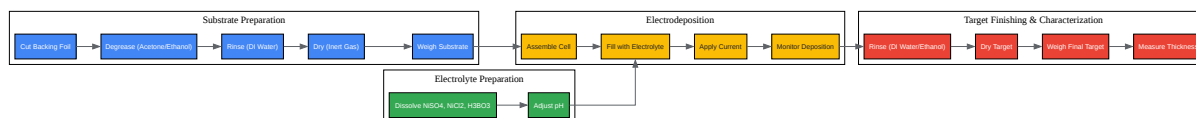
Procedure:

- Beam Preparation: A pulsed beam of protons or electrons from an accelerator strikes a production target, generating a burst of neutrons.
- Neutron Time-of-Flight: The neutrons travel down the flight path. The time it takes for a neutron to travel from the source to the ^{62}Ni target is precisely measured. This time-of-flight

is directly related to the neutron's kinetic energy.

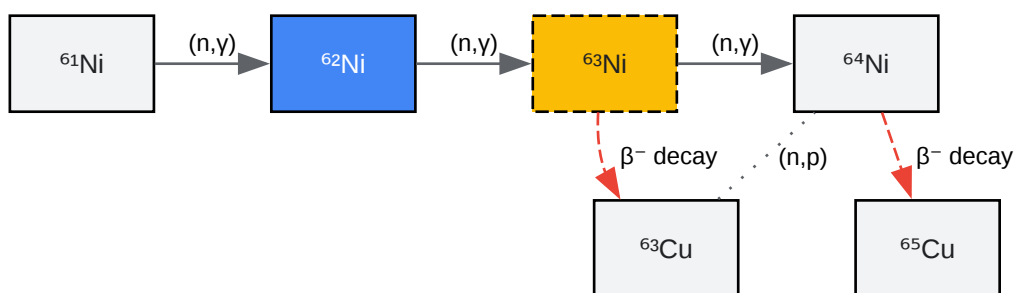
- Neutron Capture Event: When a neutron is captured by a ^{62}Ni nucleus, the resulting excited ^{63}Ni nucleus de-excites by emitting a cascade of prompt gamma-rays.
- Gamma-ray Detection: The gamma-ray detector array detects these characteristic gamma-rays.
- Data Analysis:
 - The neutron energy is determined from its time-of-flight.
 - The number of capture events at each neutron energy is counted.
 - The neutron flux at the target position is measured independently using a neutron monitor.
 - The neutron capture cross-section is then calculated as a function of neutron energy by normalizing the number of capture events to the neutron flux and the number of ^{62}Ni atoms in the target.

Visualizations



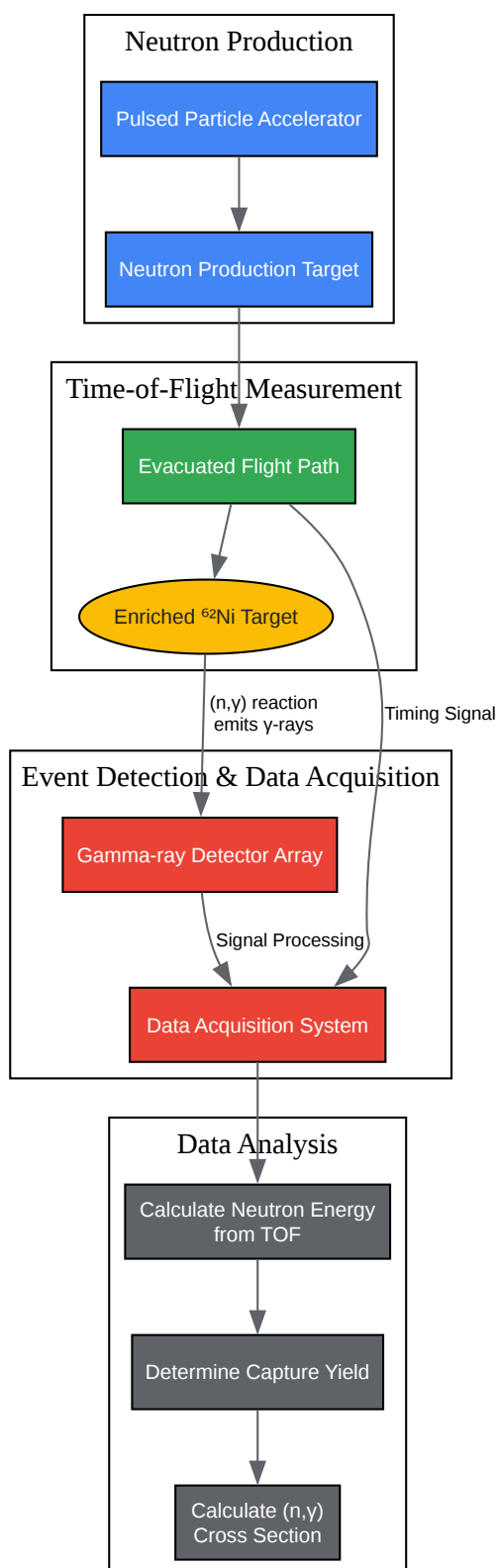
[Click to download full resolution via product page](#)

Caption: Workflow for preparing an enriched ^{62}Ni target via electrodeposition.



[Click to download full resolution via product page](#)

Caption: Simplified s-process nucleosynthesis pathway around ^{62}Ni .



[Click to download full resolution via product page](#)

Caption: Workflow for a neutron capture cross-section measurement using the TOF method.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. grokipedia.com [grokipedia.com]
- 2. Nickel-62 - Wikipedia [en.wikipedia.org]
- 3. s-process - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Research Portal [laro.lanl.gov]
- 7. researchgate.net [researchgate.net]
- 8. wwwndc.jaea.go.jp [wwwndc.jaea.go.jp]
- 9. Making radioactive ^{63}Ni to target explosives [ornl.gov]
- 10. Nickel-62 - isotopic data and properties [chemlin.org]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. ucrisportal.univie.ac.at [ucrisportal.univie.ac.at]
- 14. discovery.researcher.life [discovery.researcher.life]
- To cite this document: BenchChem. [Applications of Nickel-62 in Nuclear Physics Research: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143302#applications-of-nickel-62-in-nuclear-physics-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com